



Application Notes and Protocols for Protein Labeling Using TCO-PEG4-DBCO

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tco-peg4-dbco	
Cat. No.:	B11830575	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

TCO-PEG4-DBCO is a heterobifunctional linker that serves as a powerful tool in bioconjugation, enabling the connection of two molecules through two distinct and highly efficient bioorthogonal "click" chemistry reactions.[1] This linker contains a trans-cyclooctene (TCO) group and a dibenzocyclooctyne (DBCO) group, separated by a hydrophilic polyethylene glycol (PEG4) spacer. The PEG4 spacer enhances solubility and minimizes steric hindrance during conjugation.[2][3]

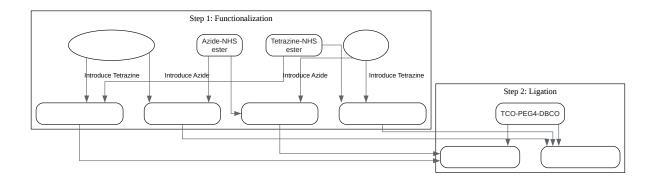
The TCO moiety reacts with tetrazine-functionalized molecules via an inverse-electron-demand Diels-Alder (iEDDA) reaction, which is known for its exceptionally fast kinetics.[4][5] The DBCO group reacts with azide-functionalized molecules through a strain-promoted alkyne-azide cycloaddition (SPAAC), a copper-free click chemistry reaction that is highly specific and biocompatible.[6][7] The orthogonal nature of these two reactions allows for precise and controlled labeling of proteins for various applications, including the development of antibodydrug conjugates (ADCs), PROTACs, and fluorescently labeled probes for imaging.[1][8]

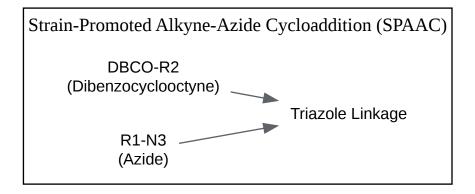
This document provides a comprehensive guide to using **TCO-PEG4-DBCO** for protein labeling, covering the necessary steps of protein functionalization, the final ligation reaction, and relevant quantitative data.



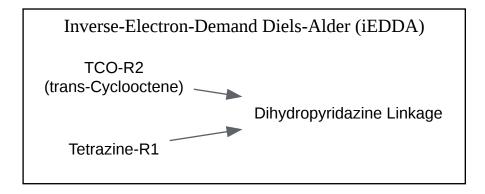
Experimental Workflow

The use of **TCO-PEG4-DBCO** for protein labeling is a multi-step process that involves the initial functionalization of both the protein and the molecule to be conjugated (payload), followed by the final ligation step using the **TCO-PEG4-DBCO** linker.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. Conformationally Strained trans-Cyclooctene with Improved Stability and Excellent Reactivity in Tetrazine Ligation PMC [pmc.ncbi.nlm.nih.gov]
- 3. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 4. benchchem.com [benchchem.com]
- 5. Tetrazine-based inverse-electron-demand Diels-Alder reaction: a powerful tool for fabrication and functionalization of polymeric materials - Polymer Chemistry (RSC Publishing) DOI:10.1039/D4PY00912F [pubs.rsc.org]
- 6. docs.aatbio.com [docs.aatbio.com]
- 7. broadpharm.com [broadpharm.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Protein Labeling Using TCO-PEG4-DBCO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11830575#how-to-use-tco-peg4-dbco-in-protein-labeling]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com